

In-Depth Technical Guide: 1,3-Dimethyl-1H-pyrazole-4-sulfonamide

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Compound of Interest

Compound Name: 1,3-Dimethyl-1H-pyrazole-4-sulfonamide

Cat. No.: B1356517

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyl-1H-pyrazole-4-sulfonamide is a heterocyclic organic compound featuring a pyrazole ring functionalized with a sulfonamide group. This molecule serves as a valuable building block in medicinal chemistry and drug discovery.^[1] The pyrazole scaffold is a "privileged structure," frequently found in biologically active compounds, while the sulfonamide group is a well-established pharmacophore known for a wide range of therapeutic applications.^[1] This guide provides a comprehensive overview of the available technical data and synthetic methodologies for **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**.

Chemical and Physical Properties

1,3-Dimethyl-1H-pyrazole-4-sulfonamide is a solid at room temperature and is expected to be soluble in polar organic solvents.^[2] The following tables summarize its key identifiers and computed physicochemical properties.

Table 1: Compound Identifiers

Identifier	Value
CAS Number	88398-53-2[1][3]
PubChem CID	13342783[3]
Molecular Formula	C ₅ H ₉ N ₃ O ₂ S[3]
Molecular Weight	175.21 g/mol [1][3]
InChI Key	FQQRVLUHFKWHRT-UHFFFAOYSA-N[1][3]
IUPAC Name	1,3-dimethylpyrazole-4-sulfonamide[3]

Table 2: Computed Physicochemical Properties

Property	Value	Source
XLogP3	-0.8	PubChem[3]
Topological Polar Surface Area	86.4 Å ²	PubChem[3]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	175.04154771 Da	PubChem[3]
Monoisotopic Mass	175.04154771 Da	PubChem[3]

Spectroscopic Data

While specific, experimentally determined spectra for **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** are not readily available in the public domain, the expected spectral characteristics can be inferred from the analysis of closely related analogues.[2][4]

Table 3: Predicted Spectroscopic Features

Technique	Functional Group	Expected Chemical Shift / Wavenumber
¹ H NMR	N-CH ₃	~3.7 ppm (singlet)[1]
	C-CH ₃	~2.4 ppm (singlet)[1]
	Pyrazole Ring-H	Singlet[1]
	SO ₂ NH ₂	Broad singlet[1]
¹³ C NMR	Pyrazole Ring Carbons	Aromatic/Heteroaromatic region
	N-CH ₃ Carbon	Aliphatic region
	C-CH ₃ Carbon	Aliphatic region
FT-IR	Sulfonamide (N-H stretch)	~3300-3500 cm ⁻¹ [1]
	Pyrazole Ring (C=N, C=C stretch)	~1500-1600 cm ⁻¹ [1]
	Sulfonyl (S=O stretch)	Two bands for asymmetric and symmetric stretching[1]

Experimental Protocols: Synthesis

The synthesis of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** is typically achieved through a two-step process: sulfonylation of the pyrazole precursor followed by amination.[1] The following is a likely experimental protocol adapted from the synthesis of similar pyrazole-4-sulfonamides.[4]

Step 1: Synthesis of 1,3-Dimethyl-1H-pyrazole-4-sulfonyl chloride

- Reaction: 1,3-Dimethyl-1H-pyrazole is reacted with chlorosulfonic acid, followed by treatment with thionyl chloride.
- Procedure:

- A solution of 1,3-Dimethyl-1H-pyrazole in a suitable solvent (e.g., chloroform) is added dropwise to a stirred solution of chlorosulfonic acid in the same solvent at 0 °C under a nitrogen atmosphere.
- The reaction mixture is then heated to 60 °C and stirred for several hours.
- Thionyl chloride is added to the reaction mixture at 60 °C, and stirring is continued for an additional period.
- The reaction progress is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction is quenched by the addition of cold water.
- The organic layer is separated, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude 1,3-Dimethyl-1H-pyrazole-4-sulfonyl chloride.
- The crude product can be purified by column chromatography.

Step 2: Synthesis of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**

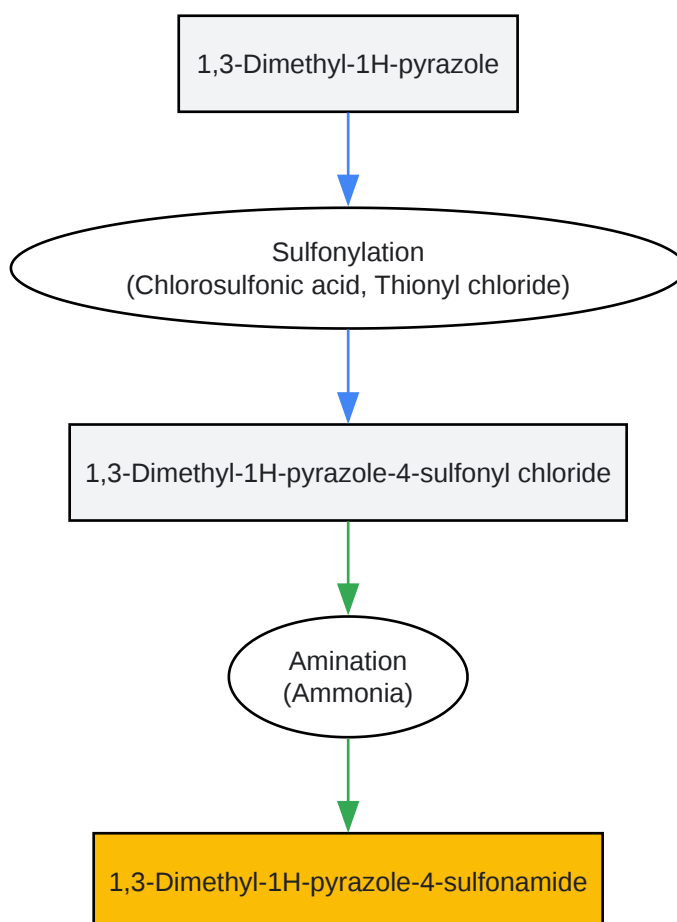
- Reaction: The intermediate 1,3-Dimethyl-1H-pyrazole-4-sulfonyl chloride is reacted with ammonia.
- Procedure:
 - 1,3-Dimethyl-1H-pyrazole-4-sulfonyl chloride is dissolved in a suitable solvent (e.g., dichloromethane).
 - The solution is treated with an aqueous or gaseous source of ammonia.
 - The reaction is stirred at room temperature for several hours, with progress monitored by TLC.
 - After completion, the reaction mixture is washed with water.
 - The organic layer is separated, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to afford the crude **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**.

- The final product can be purified by recrystallization or column chromatography.

Visualizations

Synthetic Workflow

The following diagram illustrates the general two-step synthesis of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**.

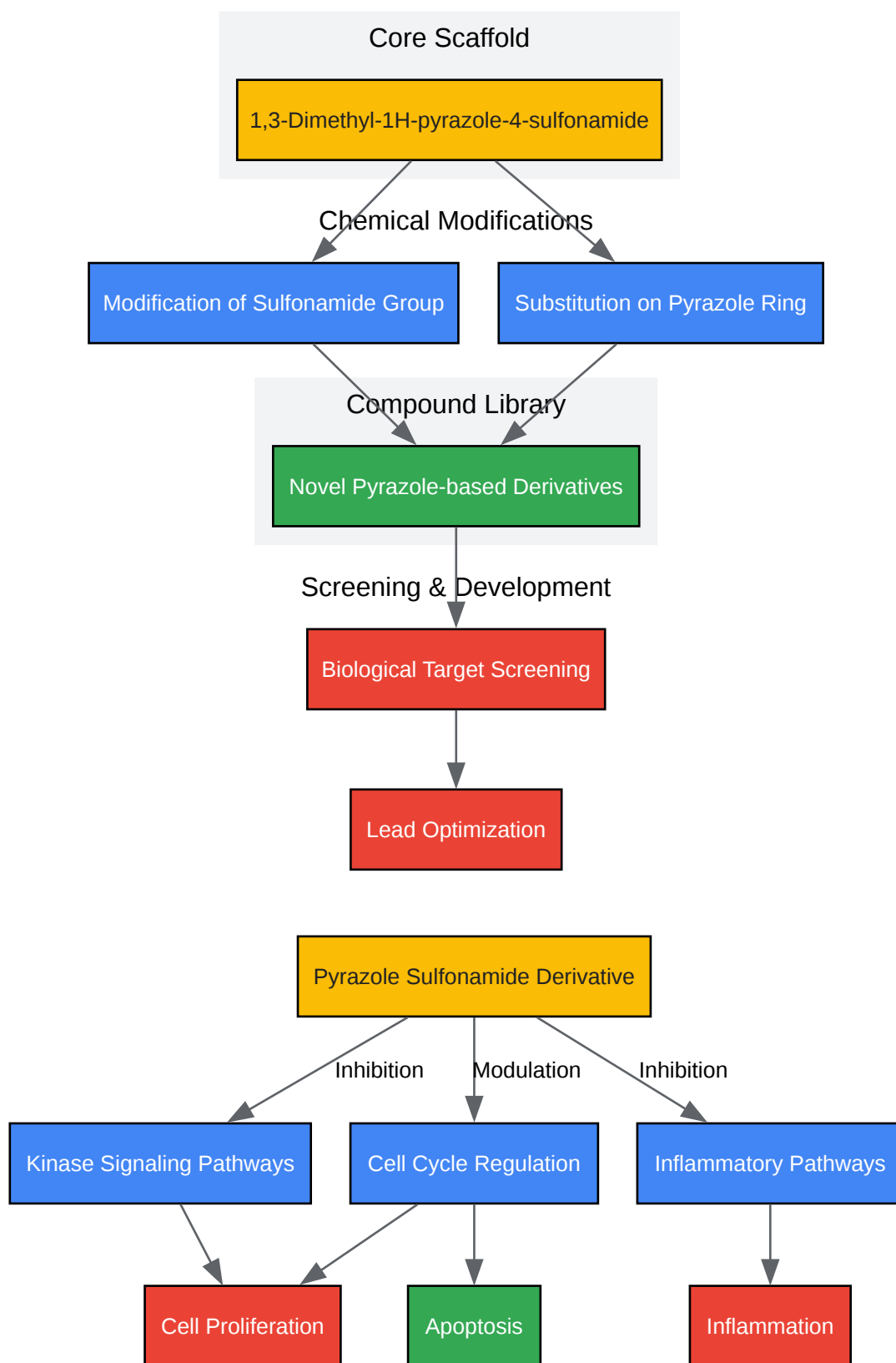


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Synthetic pathway to **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**.

Role as a Scaffold in Drug Discovery

1,3-Dimethyl-1H-pyrazole-4-sulfonamide is primarily utilized as a scaffold for the synthesis of more complex molecules with potential therapeutic applications.[1] The following diagram illustrates this concept.



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